

Technical Guide: 3-(4-Chlorophenoxy)-3-oxopropanoic acid (CAS 60179-40-0)

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Compound of Interest

Compound Name: 3-(4-Chlorophenoxy)-3-oxopropanoic acid

CAS No.: 60179-40-0

Cat. No.: B2412755

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Synonyms: Malonic acid mono(4-chlorophenyl) ester; 3-(4-Chlorophenoxy)-3-oxopropionic acid.[1] Molecular Formula: C₉H₇ClO₄ Molecular Weight: 214.60 g/mol [1]

Executive Summary

3-(4-Chlorophenoxy)-3-oxopropanoic acid is a specialized unsymmetrical malonate derivative.[1] Unlike diethyl malonate (a diester) or malonic acid (a diacid), this compound possesses one free carboxylic acid and one activated aryl ester.[1] This "Janus-faced" reactivity makes it a critical intermediate in organic synthesis, particularly for decarboxylative condensations, the synthesis of heterocycles (such as coumarins and quinolones), and as a metabolic probe for succinate dehydrogenase inhibition.[1]

This guide moves beyond basic datasheet parameters to provide actionable protocols for synthesis, application, and analysis, grounded in the principles of high-fidelity organic chemistry.

Chemical Identity & Physicochemical Profile[1][2][3][4][5][6][7]

Property	Value	Technical Insight
CAS Number	60179-40-0	Unique identifier for the mono-ester form.[1]
Structure	HOOC-CH ₂ -C(=O)-O-(4-Cl-Ph)	The 4-chlorophenol moiety acts as a good leaving group compared to alkyl esters.[1]
pKa (Acid)	~2.80 (Predicted)	Significantly more acidic than acetic acid due to the electron-withdrawing ester group.[1]
LogP	~2.2	Moderate lipophilicity allows for membrane permeability in biological assays.[1]
Solubility	DMSO, Methanol, Ethyl Acetate	Poor water solubility; requires buffering for biological use.[1]
Stability	Moisture Sensitive	The aryl ester is susceptible to hydrolysis under basic conditions.[1]

Structural Logic

The molecule consists of a malonyl backbone where one carboxyl group is free (providing acidic character and solubility in base) and the other is esterified with 4-chlorophenol.[1] The electron-withdrawing chlorine atom on the phenol ring increases the electrophilicity of the ester carbonyl, making it more reactive toward nucleophiles than a standard ethyl ester.[1]

High-Fidelity Synthesis Protocol

Why this method? The direct esterification of malonic acid with 4-chlorophenol often leads to mixtures of mono- and di-esters.[1] The Meldrum's Acid Route is the industry standard for high-purity synthesis because it chemically enforces the 1:1 stoichiometry.[1]

The Meldrum's Acid Route[1][3][8][9][10]

Reaction Principle: Nucleophilic attack of 4-chlorophenol on the carbonyl of Meldrum's acid, followed by ring opening and loss of acetone.[1]

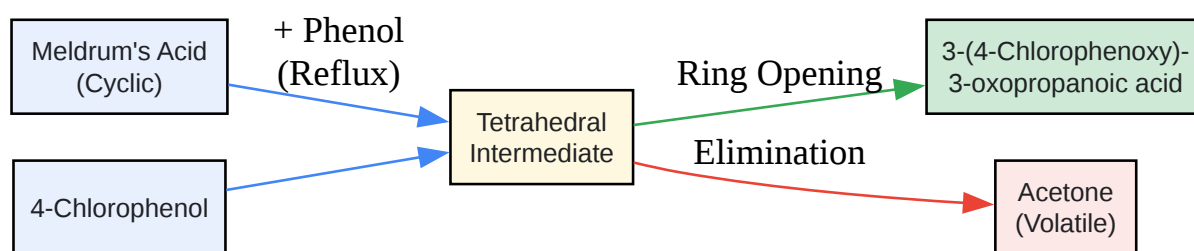
Reagents:

- Meldrum's Acid (2,2-dimethyl-1,3-dioxane-4,6-dione)[1][2][3]
- 4-Chlorophenol[1][4]
- Toluene or Acetonitrile (Solvent)[1]
- Catalytic Base (optional, e.g., pyridine)[1]

Step-by-Step Protocol:

- Setup: In a dry round-bottom flask equipped with a reflux condenser, dissolve 1.0 equivalent of Meldrum's Acid and 1.0 equivalent of 4-Chlorophenol in anhydrous toluene (0.5 M concentration).
- Reaction: Heat the mixture to reflux (approx. 110°C).
- Monitoring: The reaction releases acetone.[1] Monitor by TLC (SiO₂, 50% EtOAc/Hexane).[1] The Meldrum's acid spot will disappear.[1]
- Workup: Cool the solution. The product often precipitates upon cooling due to the lower solubility of the carboxylic acid compared to the starting materials.[1]
- Purification: Filter the solid. If no precipitate forms, evaporate the solvent and recrystallize from a mixture of chloroform/hexane.[1]
- Yield: Typically >85%.

Critical Control Point: Ensure anhydrous conditions. Water will hydrolyze Meldrum's acid back to malonic acid, contaminating the product.[1]



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Figure 1: Synthesis of CAS 60179-40-0 via the Meldrum's Acid pathway, ensuring mono-ester selectivity.

Applications in Drug Discovery & Synthesis[1]

A. "Masked" Malonate for Heterocycles

This compound serves as a superior alternative to malonyl dichloride.[1] The 4-chlorophenoxy group is a "tuned" leaving group—reactive enough to acylate amines or phenols but stable enough to handle on the bench.[1]

- **Coumarin Synthesis:** Reacting CAS 60179-40-0 with substituted salicylaldehydes (using a base like piperidine) drives a Knoevenagel condensation followed by intramolecular cyclization to form 3-substituted coumarins.[1]
- **Beta-Keto Esters:** Upon reaction with a magnesium enolate or using Masamune conditions, the free acid can be activated (e.g., with CDI) to couple with nucleophiles, while the chlorophenoxy ester remains intact or is displaced later.[1]

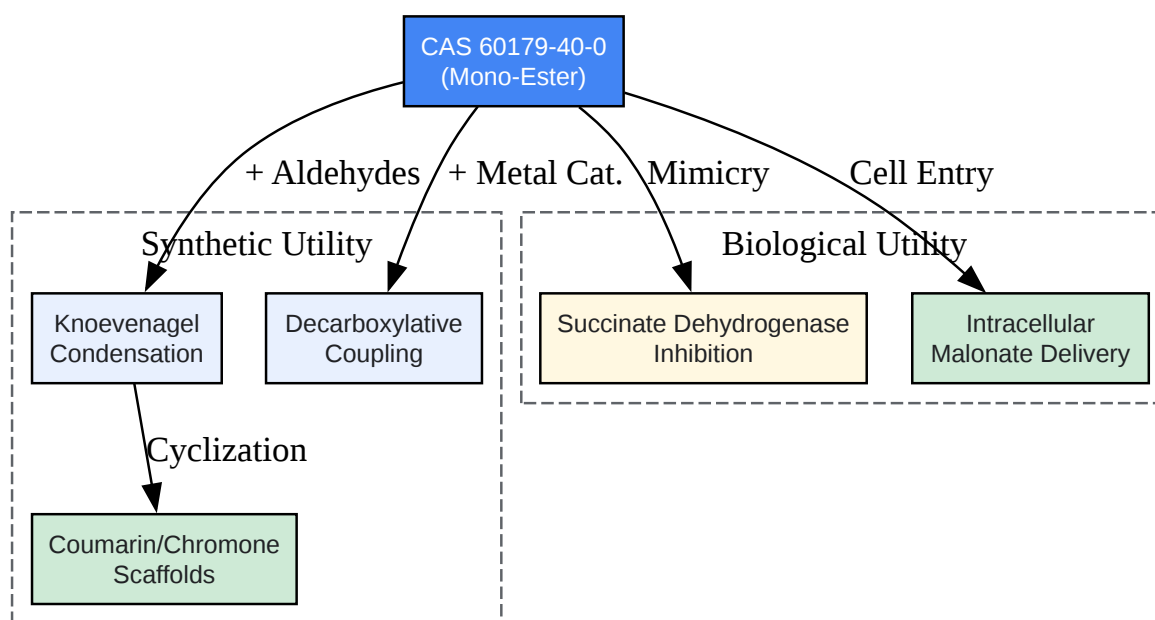
B. Metabolic Probe (SDH Inhibition)

Malonate derivatives are classic competitive inhibitors of Succinate Dehydrogenase (Complex II).[1]

- **Mechanism:** The dicarbonyl spacing mimics succinate.[1]
- **Advantage:** The lipophilic 4-chlorophenyl tail facilitates transport across the mitochondrial membrane more effectively than bare malonic acid, potentially acting as a "prodrug" that hydrolyzes intracellularly or binding to allosteric sites.[1]

C. Decarboxylative Cross-Coupling

The free carboxylic acid allows for decarboxylative reactions.[1] In the presence of transition metals (Cu or Pd), this compound can undergo decarboxylation to generate a reactive ester enolate equivalent, useful for forming C-C bonds with aryl halides.[1]



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Figure 2: Divergent utility of the mono-ester in organic synthesis and biological probing.[1]

Analytical Methods

To ensure the integrity of experimental data, the following analytical protocols are recommended.

HPLC Method (Reverse Phase)[1]

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus), 150mm x 4.6mm, 5µm.[1]
- Mobile Phase A: Water + 0.1% Formic Acid (keeps the acid protonated).[1]
- Mobile Phase B: Acetonitrile.[1]

- Gradient: 10% B to 90% B over 15 minutes.
- Detection: UV at 220 nm (carbonyl) and 275 nm (aromatic).[1]
- Retention Time: Expect elution after unsubstituted malonic acid but before bis(4-chlorophenyl) malonate.

Mass Spectrometry (LC-MS)[1]

- Ionization: Electrospray Ionization (ESI) in Negative Mode (ESI-).
- Target Ion: $[M-H]^- = m/z\ 213.0$.[1]
- Fragmentation: Look for loss of CO_2 ($m/z\ 169$) and cleavage of the phenoxy group ($m/z\ 127$ for 4-chlorophenol anion).[1]

Safety & Handling (MSDS Highlights)

- Hazards: Causes skin irritation (H315) and serious eye irritation (H319).[1] The hydrolysis product, 4-chlorophenol, is toxic and has an unpleasant odor.[1]
- Storage: Store at 2-8°C under inert gas (Argon/Nitrogen). Moisture will degrade the ester over time.[1]
- Disposal: Treat as halogenated organic waste.[1] Do not mix with strong bases unless intended for reaction (exothermic hydrolysis).[1]

References

- Meldrum's Acid Chemistry
 - Title: Meldrum's Acid: A Versatile Synthon in Organic Synthesis.[1][5]
 - Source: Sigma-Aldrich / Merck Technical Library.[1]
- Chemical Identity & Properties
 - Title: **3-(4-Chlorophenoxy)-3-oxopropanoic acid** (CAS 60179-40-0) Product Detail.[1]

- Source: PubChem / NIH.[1]
- URL:[Link][1]
- Synthesis Methodology (General Malonate Mono-esters)
 - Title: Reaction of Meldrum's acid with phenols: A convenient synthesis of malonic acid monoesters.[1]
 - Source:Tetrahedron Letters (General reference for the Meldrum's acid pathway).[1]
 - URL:[Link][1]
- Biological Context (Phenoxy Acids)
 - Title: Antimicrobial Chlorinated 3-Phenylpropanoic Acid Derivatives.[1]
 - Source: National Institutes of Health (PMC).[1]
 - URL:[Link](Note: Contextual reference for chlorinated phenoxy acid bioactivity).

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